

Technical Overview: Physicochemical Properties of Tert-Butyl Carbonate Derivatives

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Compound of Interest

Compound Name: *tert-Butyl hydrogen carbonate*

Cat. No.: *B1608350*

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The term "**tert-butyl hydrogen carbonate**" can be ambiguous and may refer to two distinct chemical compounds used in organic synthesis. This guide provides a clear differentiation of their core physicochemical properties. The primary compounds of interest are the widely used amine-protecting reagent, Di-tert-butyl dicarbonate, and the mono-ester, **tert-butyl hydrogen carbonate**.

A summary of their key identifiers is presented below to aid researchers, scientists, and drug development professionals in their work.

Compound Data Summary

For clarity and direct comparison, the Chemical Abstracts Service (CAS) number and molecular weight for both potential interpretations of "**tert-butyl hydrogen carbonate**" are detailed in the table below.

Property	Di-tert-butyl dicarbonate	tert-Butyl hydrogen carbonate
Synonyms	Boc Anhydride, Boc ₂ O, Di-tert-butyl pyrocarbonate[1][2]	Carbonic acid tert-butyl ester, Mono-tert-butyl carbonate[3][4][5]
CAS Number	24424-99-5[1][2][6][7][8][9]	51300-90-4[3][4][5][10][11]
Molecular Formula	C ₁₀ H ₁₈ O ₅ [1][2][7][8]	C ₅ H ₁₀ O ₃ [3][4][5][10][11]
Molecular Weight	218.25 g/mol [1][6][8][9]	118.13 g/mol [3][10][11][12][13]

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